

N-Acetylpyrrolidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Acetylpyrrolidine*

Cat. No.: *B1266023*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Acetylpyrrolidine**, a valuable heterocyclic compound. This document outlines its fundamental chemical properties, synthesis methodologies, and its emerging role in biochemical research, particularly in the context of enzyme inhibition.

Core Chemical and Physical Properties

N-Acetylpyrrolidine, also known as 1-acetylpyrrolidine, is a derivative of the five-membered nitrogen-containing heterocycle, pyrrolidine. Its core physicochemical properties are summarized below.

Property	Value
CAS Number	4030-18-6
Molecular Formula	C ₆ H ₁₁ NO
Molecular Weight	113.16 g/mol [1]
Boiling Point	105-107 °C at 15 mmHg
Density	1.02 g/cm ³
Flash Point	91 °C
Refractive Index	1.4700-1.4800
Water Solubility	Soluble
Appearance	Colorless to light yellow clear liquid

Synthesis of N-Substituted-Acetylpyrrolidine Derivatives: An Experimental Protocol

While specific protocols for the direct synthesis of **N-Acetylpyrrolidine** can vary, a general and illustrative methodology for the preparation of N-substituted-2-acetylpyrrolidine derivatives has been reported, which is highly relevant for research and development. This process typically involves a two-step sequence: N-substitution of a proline derivative followed by a Grignard reaction.[2]

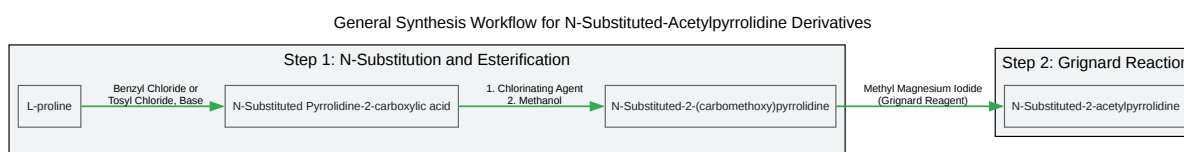
Step 1: N-Substitution of Pyrrolidine-2-carboxylic acid (L-proline)

- **Reaction Setup:** Dissolve L-proline in a suitable basic solution.
- **Addition of Substituent:** Introduce the desired substituting agent (e.g., benzyl chloride or tosyl chloride) to the reaction mixture.
- **Esterification:** Following the N-substitution, convert the carboxylic acid to a methyl ester by first treating it with a chlorinating agent to form the acid chloride, followed by the addition of methanol. This yields the N-substituted-2-(carbomethoxy)pyrrolidine intermediate.

Step 2: Grignard Reaction

- Preparation of Grignard Reagent: Prepare methyl magnesium iodide by reacting magnesium turnings with methyl iodide in dry ether.
- Reaction with Intermediate: Treat the N-substituted-2-(carbomethoxy)pyrrolidine intermediate from Step 1 with the freshly prepared Grignard reagent.
- Workup and Purification: Upon completion of the reaction, perform an appropriate aqueous workup and purify the resulting N-substituted-2-acetylpyrrolidine product, typically using column chromatography.

The following diagram illustrates the general workflow for this synthesis.



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General synthesis workflow.

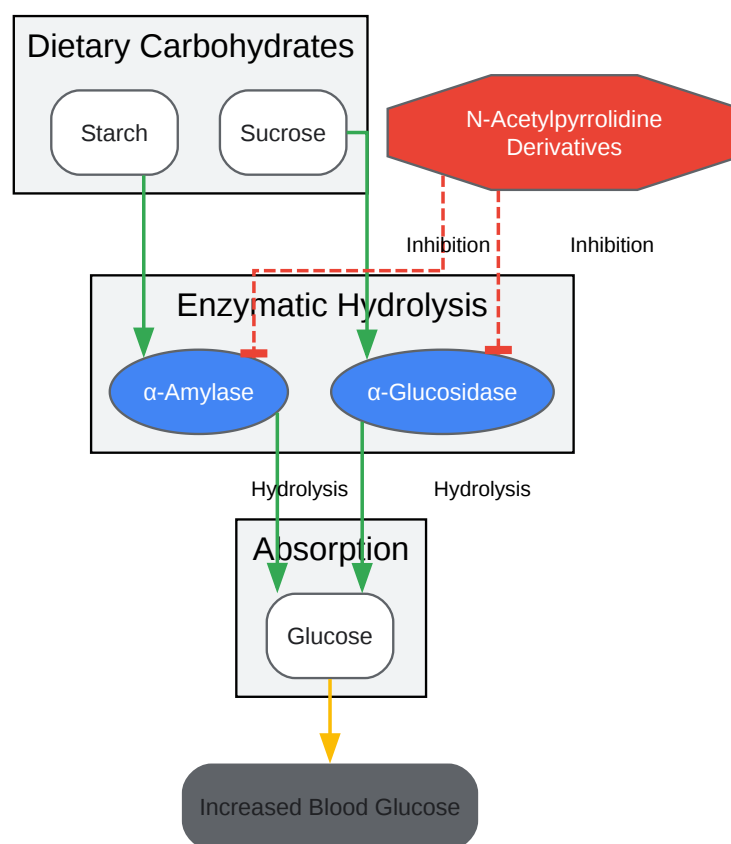
Biological Activity and Signaling Pathways

Derivatives of **N-acetylpyrrolidine** have demonstrated notable biological activity, particularly as inhibitors of carbohydrate-hydrolyzing enzymes such as α -glucosidase and α -amylase.[2][3][4][5] These enzymes play a crucial role in the digestion of carbohydrates and are significant targets in the management of type 2 diabetes mellitus.

The inhibitory action of **N-acetylpyrrolidine** derivatives on these enzymes represents a key mechanism for controlling postprandial hyperglycemia. Kinetic studies have indicated that these compounds can act as mixed-type inhibitors, meaning they can bind to both the free enzyme and the enzyme-substrate complex.[2][3]

The diagram below conceptualizes the inhibitory effect of **N-acetylpyrrolidine** derivatives on the enzymatic breakdown of carbohydrates.

Inhibition of Carbohydrate-Hydrolyzing Enzymes by N-Acetylpyrrolidine Derivatives



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Enzyme inhibition pathway.

Spectroscopic Data

The structural elucidation of **N-Acetylpyrrolidine** is supported by various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR data are available for **N-Acetylpyrrolidine**, providing detailed information about its molecular structure and the chemical environment of its atoms.^[1]

- Infrared (IR) Spectroscopy: IR spectra of **N-Acetylpyrrolidine** are available, showing characteristic absorption bands corresponding to its functional groups.[6]
- Mass Spectrometry (MS): Mass spectral data, including GC-MS analysis, has been reported for **N-Acetylpyrrolidine**, confirming its molecular weight and fragmentation patterns.[1][7]

This compilation of data underscores the well-characterized nature of **N-Acetylpyrrolidine**, making it a reliable compound for further research and development endeavors.

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